

# Application Notes and Protocols for the Synthesis of N-tert-butylacrylamide

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## Compound of Interest

Compound Name: Butylacrylamide

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## Introduction

N-tert-**butylacrylamide** (NTBA) is a versatile monomer utilized in the production of various polymers and copolymers. Its incorporation into polymeric materials often enhances thermal stability and mechanical properties. NTBA-based polymers find applications in diverse fields such as adhesives, coatings, textiles, personal care products, and water treatment. The synthesis of N-tert-**butylacrylamide** is commonly achieved through the Ritter reaction, which involves the acid-catalyzed reaction of a nitrile with an alkene or an alcohol that can form a stable carbocation. This document provides a detailed laboratory protocol for the synthesis of N-tert-**butylacrylamide** via the Ritter reaction of acrylonitrile and tert-butyl alcohol.

## Reaction Principle

The synthesis of N-tert-**butylacrylamide** from acrylonitrile and tert-butyl alcohol is a classic example of the Ritter reaction.<sup>[1][2][3]</sup> In the presence of a strong acid, such as sulfuric acid, tert-butyl alcohol is protonated and subsequently loses a molecule of water to form a stable tert-butyl carbocation. Acrylonitrile then acts as a nucleophile, attacking the carbocation with its nitrogen atom to form a nitrilium ion intermediate. This intermediate is then hydrolyzed during the aqueous workup to yield the final product, N-tert-**butylacrylamide**.<sup>[4]</sup>

## Experimental Protocol

This protocol is adapted from established laboratory procedures for the synthesis of N-tert-**butylacrylamide**.

#### Materials and Equipment:

- Three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and thermometer
- Ice-water bath
- Beaker (500 mL)
- Büchner funnel and filter flask
- Acrylonitrile ( $\text{CH}_2=\text{CHCN}$ )
- tert-Butyl alcohol ( $(\text{CH}_3)_3\text{COH}$ )
- Glacial acetic acid ( $\text{CH}_3\text{COOH}$ )
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ , 97%)
- Ice
- Distilled water
- Drying oven or vacuum desiccator

#### Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask, prepare a solution of 5.3 g of acrylonitrile, 7.4 g of tert-butyl alcohol, and 50 mL of glacial acetic acid.
- **Cooling:** Place the flask in an ice-water bath to cool the solution.
- **Acid Addition:** While stirring the cooled solution, add 10.1 g of concentrated sulfuric acid (97%) dropwise from the dropping funnel. It is crucial to maintain the internal temperature of the reaction mixture below  $40^\circ\text{C}$  during the addition.
- **Reaction:** After the complete addition of sulfuric acid, maintain the reaction mixture at  $40^\circ\text{C}$  for 1 hour with continuous stirring.

- **Precipitation:** Pour the reaction mixture into a beaker containing 200 g of ice water while stirring constantly. A white precipitate of N-tert-**butylacrylamide** will form.
- **Filtration and Washing:** Isolate the precipitate by vacuum filtration using a Büchner funnel. Wash the collected solid thoroughly with cold water to remove any residual acid and other water-soluble impurities.
- **Drying:** Dry the purified product in a drying oven or a vacuum desiccator to obtain the final N-tert-**butylacrylamide**. The reported yield for this procedure is approximately 10.3 g (82.4%).
- **Recrystallization (Optional):** For higher purity, the crude product can be recrystallized. Solvents such as warm dry benzene or a methanol-water mixture have been reported for recrystallization.<sup>[5][6]</sup>

## Data Presentation

The following table summarizes the key quantitative data for the synthesis of N-tert-**butylacrylamide**.

Parameter	Value	Reference
Reactants		
Acrylonitrile	5.3 g	
tert-Butyl Alcohol	7.4 g	
Glacial Acetic Acid	50 mL	
Concentrated Sulfuric Acid	10.1 g (97%)	
Reaction Conditions		
Acid Addition Temperature	Below 40°C	
Reaction Temperature	40°C	
Reaction Time	1 hour	
Product Information		
Theoretical Yield	12.5 g	
Actual Yield	10.3 g	
Percent Yield	82.4%	
Appearance	White crystalline solid	[7]
Melting Point	124-126°C	
Molecular Weight	127.18 g/mol	[7][8]

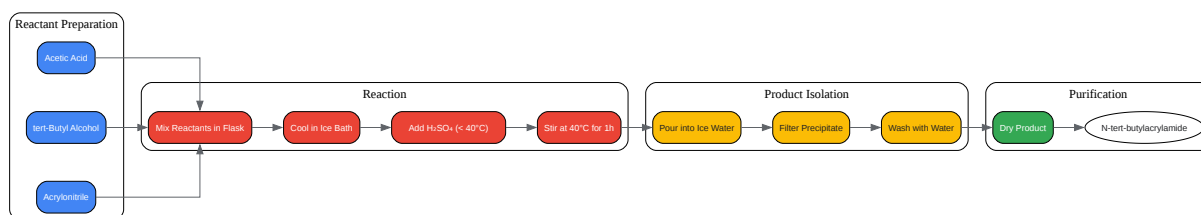
## Safety Precautions

- Acrylonitrile is toxic and a suspected carcinogen. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Concentrated sulfuric acid is extremely corrosive. Handle with extreme care, wearing acid-resistant gloves and a face shield.

- The reaction is exothermic, especially during the addition of sulfuric acid. Proper temperature control is essential to prevent runaway reactions.
- Acetic acid is corrosive and has a strong odor. Use in a well-ventilated area.

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the laboratory synthesis of N-tert-butylacrylamide.



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Caption: Experimental workflow for the synthesis of N-tert-**butyl**acrylamide.

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